

physical and chemical properties of 4-Bromo-3-nitroanisole.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromo-3-nitroanisole

Cat. No.: B1265812

[Get Quote](#)

A Comprehensive Technical Guide to 4-Bromo-3-nitroanisole

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of the physical and chemical properties of **4-Bromo-3-nitroanisole**, a key intermediate in organic synthesis. This document consolidates essential data, experimental protocols, and safety information to support its application in research and development, particularly in the pharmaceutical and agrochemical industries.

Core Properties and Identifiers

4-Bromo-3-nitroanisole is an organohalogen aromatic compound characterized by a benzene ring substituted with a bromine atom, a nitro group, and a methoxy group.^[1] At room temperature, it presents as a yellow to orange crystalline powder.^[1]

Table 1: Chemical Identifiers and Molecular Properties

Property	Value	Source(s)
CAS Number	5344-78-5	[1] [2] [3] [4] [5] [6]
Molecular Formula	C ₇ H ₆ BrNO ₃	[1] [3] [4] [5] [6] [7] [8]
Molecular Weight	232.03 g/mol	[1] [3] [4] [5] [6] [8]
IUPAC Name	1-bromo-4-methoxy-2-nitrobenzene	[3] [9]
Synonyms	4-Bromo-3-nitroanisole, 1-Bromo-4-methoxy-2-nitrobenzene, 3-Nitro-4-bromoanisole	[3]
InChI Key	KCOBIBRGPCFIGF-UHFFFAOYSA-N	[3] [10]
SMILES	COC1=CC=C(Br)C(=C1)--INVALID-LINK--=O	[3] [9] [10]

Physicochemical Data

The physicochemical properties of **4-Bromo-3-nitroanisole** are crucial for its handling, storage, and application in chemical reactions.

Table 2: Physical and Chemical Properties

Property	Value	Source(s)
Appearance	Yellow to brown crystalline solid, powder, or fused solid	[1][7][9][11][12]
Melting Point	29-34 °C	[2][9][10][11][12]
Boiling Point	153-154 °C at 13 mmHg	[2][10][11]
Solubility	Sparingly soluble in water; soluble in ethanol, acetone, and dimethylformamide	[1][11]
Density	1.64 g/cm ³	[12]
Flash Point	113 °C (closed cup)	[10]
Vapor Pressure	0.00349 mmHg at 25°C	[12]

Spectroscopic Data

Spectroscopic data is fundamental for the identification and characterization of **4-Bromo-3-nitroanisole**.

Table 3: Spectroscopic Information

Technique	Data Availability	Source(s)
¹ H NMR	Spectra available	[3][8]
IR Spectroscopy	Spectra available	[3][13][14]
Mass Spectrometry	Spectra available	[3][5]
Raman Spectroscopy	Spectra available	[3]

Chemical Reactivity and Applications

4-Bromo-3-nitroanisole serves as a versatile building block in organic synthesis.[1] Its reactivity is primarily dictated by the presence of the bromo and nitro functional groups on the

anisole scaffold. It is frequently utilized in cross-coupling reactions and as an intermediate in the synthesis of more complex molecules.^[1]

Key applications include its use in the synthesis of:

- 4-bromo-5-methoxyaniline^{[2][4][10]}
- 2-(4-methoxy-2-nitrophenylsulfanyl)benzoic acid^{[2][4][10]}
- Pharmaceuticals, agrochemicals, and dyes^{[1][7]}

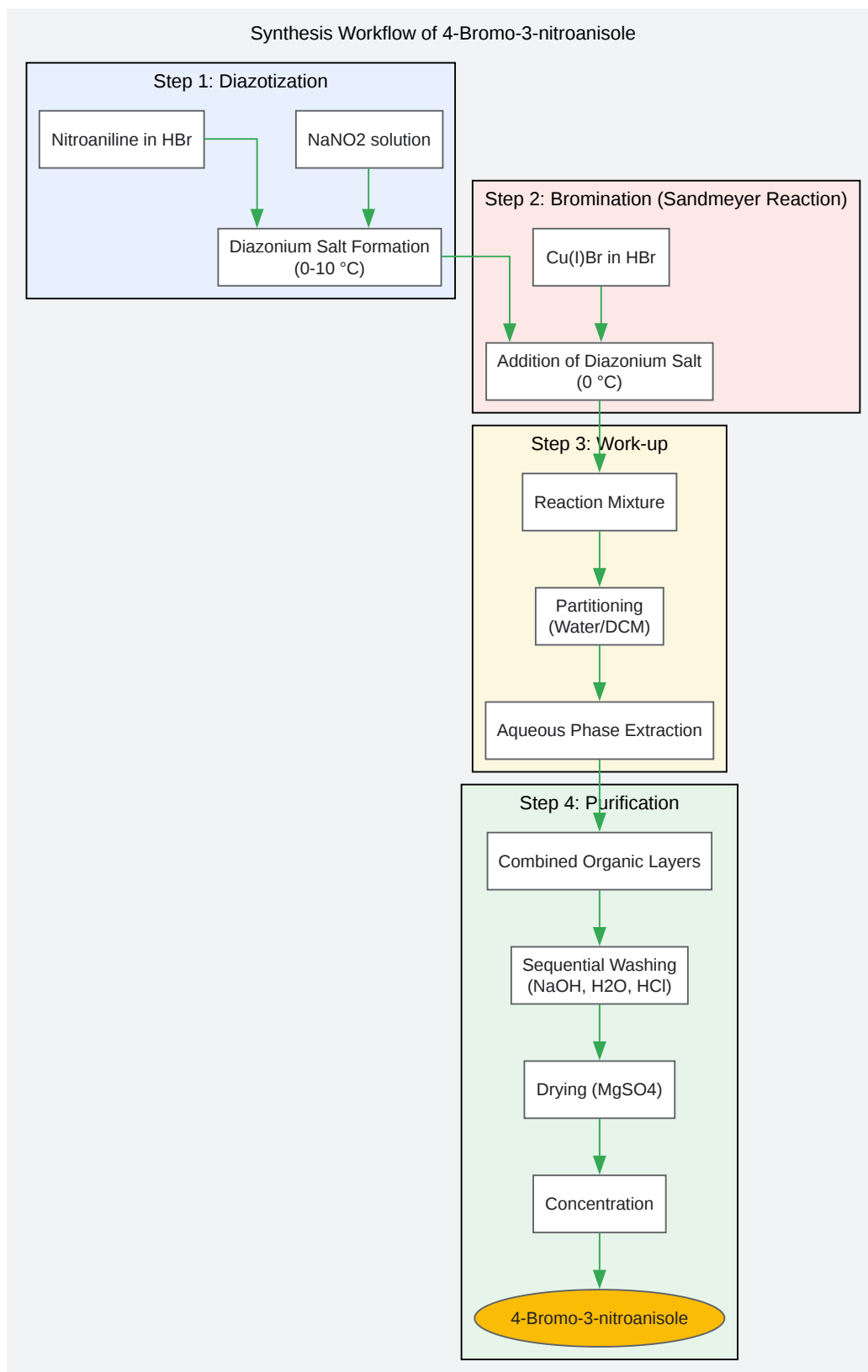
Experimental Protocols

Synthesis of 4-Bromo-3-nitroanisole

A common method for the synthesis of **4-Bromo-3-nitroanisole** is through the nitration of 4-bromoanisole.^[1] Another reported method involves the diazotization of a nitroaniline derivative followed by a Sandmeyer-type reaction.^{[2][15]}

Protocol: Synthesis via Diazotization and Bromination^{[2][15]}

- **Diazotization:** A solution of sodium nitrite (11.8 g) in water (28 mL) is slowly added dropwise to a 40% solution of the corresponding nitroaniline (125 mmol) in hydrobromic acid (110 g). The reaction temperature is maintained at 10 °C. The mixture is stirred for 40 minutes at 0-10 °C and then filtered.
- **Bromination:** The filtrate is then added dropwise to a solution of copper(I) bromide (209 mmol) in hydrobromic acid (74 mL) at 0 °C over one hour.
- **Work-up:** The reaction mixture is gradually warmed to room temperature and held for 30 minutes, then warmed to 60 °C for 30 minutes, and finally refluxed for one hour. After cooling, the mixture is partitioned between water (2.0 L) and dichloromethane (600 mL). The aqueous phase is extracted with dichloromethane (300 mL).
- **Purification:** The combined organic layers are washed sequentially with 10% sodium hydroxide solution (200 mL), water (600 mL), 10% hydrochloric acid (300 mL), and water (600 mL). The organic layer is then dried over magnesium sulfate and concentrated to yield **4-bromo-3-nitroanisole**.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **4-Bromo-3-nitroanisole**.

Safety and Handling

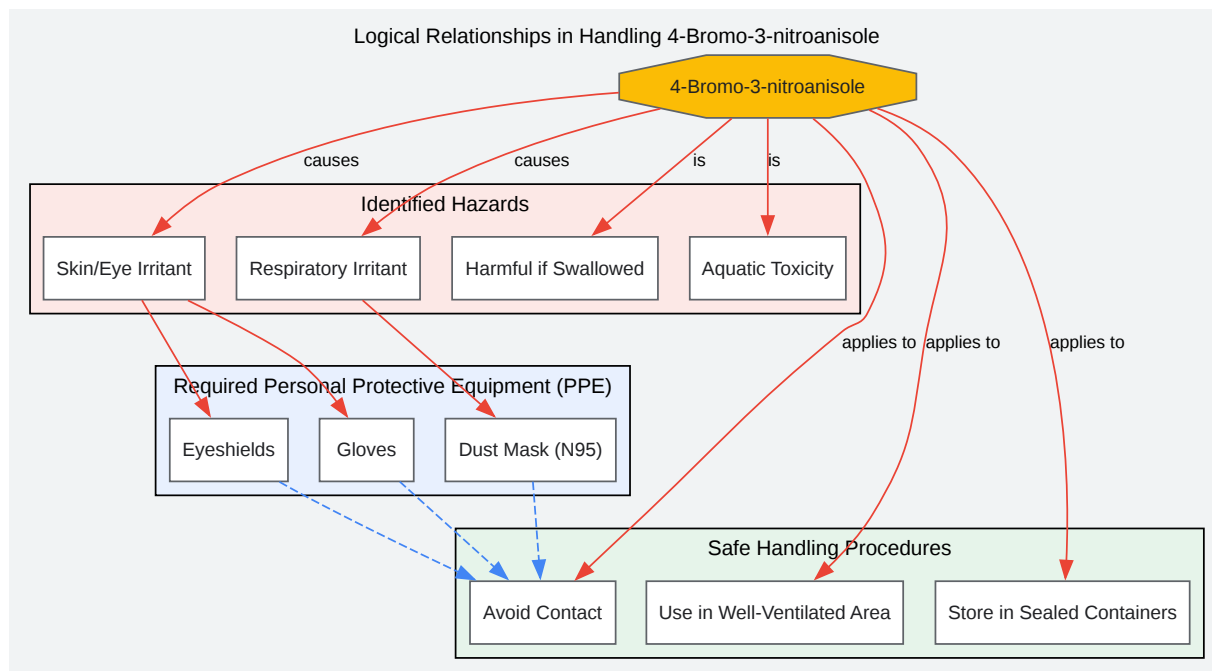
4-Bromo-3-nitroanisole is considered a hazardous chemical.[\[1\]](#)[\[11\]](#)

Table 4: GHS Hazard Information

Hazard Statement	Description	Source(s)
H302	Harmful if swallowed	[16]
H315	Causes skin irritation	[3] [16] [17]
H317	May cause an allergic skin reaction	[16]
H319	Causes serious eye irritation	[3] [16] [17]
H335	May cause respiratory irritation	[3] [16] [17]
H411	Toxic to aquatic life with long lasting effects	[16]

Precautionary Measures:

- Handling: Use in a well-ventilated area.[\[11\]](#)[\[16\]](#) Avoid breathing dust.[\[16\]](#) Avoid contact with skin, eyes, and respiratory tract.[\[11\]](#) Wear appropriate personal protective equipment, including gloves, eye protection, and a dust mask.[\[10\]](#)[\[16\]](#)
- Storage: Store in a sealed container in a cool, dry place away from incompatible materials such as oxidizing agents.[\[11\]](#)[\[16\]](#)
- Fire: Non-combustible, but containers may burn. Use extinguishing media suitable for the surrounding fire.[\[16\]](#)



[Click to download full resolution via product page](#)

Caption: Hazard and handling relationships for **4-Bromo-3-nitroanisole**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. guidechem.com [guidechem.com]
- 2. 4-Bromo-3-nitroanisole | 5344-78-5 [chemicalbook.com]

- 3. 4-Bromo-3-nitroanisole | C₇H₆BrNO₃ | CID 79288 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 4-溴-3-硝基苯甲醚 97% | Sigma-Aldrich [sigmaaldrich.com]
- 5. 4-Bromo-3-nitroanisole [webbook.nist.gov]
- 6. 4-ブロモ-3-ニトロアニソール 97% | Sigma-Aldrich [sigmaaldrich.com]
- 7. nbinno.com [nbinno.com]
- 8. dev.spectrabase.com [dev.spectrabase.com]
- 9. 4-Bromo-3-nitroanisole, 96% 25 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 10. 4-Bromo-3-nitroanisole 97 5344-78-5 [sigmaaldrich.com]
- 11. chembk.com [chembk.com]
- 12. lookchem.com [lookchem.com]
- 13. dev.spectrabase.com [dev.spectrabase.com]
- 14. dev.spectrabase.com [dev.spectrabase.com]
- 15. 4-Bromo-3-nitroanisole synthesis - chemicalbook [chemicalbook.com]
- 16. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 17. 4-Bromo-2-nitroanisole | C₇H₆BrNO₃ | CID 118533 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [physical and chemical properties of 4-Bromo-3-nitroanisole.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265812#physical-and-chemical-properties-of-4-bromo-3-nitroanisole]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com